

An In-depth Technical Guide to the Physicochemical Properties of Metominostrobin

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Compound of Interest

Compound Name: Metominostrobin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Metominostrobin**, a broad-spectrum strobilurin fungicide. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data in structured tables, outlines detailed experimental methodologies for cited properties, and includes mandatory visualizations to illustrate its mode of action.

Chemical Identity and Structure

Metominostrobin, chemically known as (2E)-2-methoxyimino-N-methyl-2-(2-phenoxyphenyl)acetamide, is a synthetic fungicide belonging to the strobilurin class.[1][2] These fungicides are inspired by a naturally occurring antifungal compound.[3] The commercial product is predominantly the more stable and biologically active (E)-isomer.[4]

Identifier	Value
IUPAC Name	(2E)-2-methoxyimino-N-methyl-2-(2-phenoxyphenyl)acetamide[1][2]
CAS Number	133408-50-1 ((E)-isomer)[1] 133408-51-2 ((Z)-isomer)[5]
Chemical Formula	C ₁₆ H ₁₆ N ₂ O ₃ [1]
Molecular Weight	284.31 g/mol [6]
SMILES	CNC(=O)/C(=N\OC)/c1ccccc1Oc2ccccc2
InChI Key	HIIRDDUVRXCDBN-OBGWFSINSA-N[1]

Physicochemical Properties

The physicochemical properties of a compound are critical in determining its environmental fate, bioavailability, and interaction with biological systems. The key properties of **Metominostrobin** are summarized below.

Table of Physicochemical Properties

Property	Value	Temperature (°C)	pH
Physical State	White crystalline solid[4]	Ambient	N/A
Melting Point	87-89 °C[4]	N/A	N/A
Boiling Point	Not available	N/A	N/A
Vapor Pressure	0.018 mPa[4]	20	N/A
Water Solubility	128 mg/L[4]	20	7
Partition Coefficient (logP)	2.32[4]	20	7
pKa	Not available	N/A	N/A

Solubility in Organic Solvents

Metominostrobin exhibits good solubility in a range of organic solvents.

Solvent	Solubility (mg/L)	Temperature (°C)
Dichloromethane	1,380,000[4]	20
Chloroform	1,280,000[4]	20
DMSO	Soluble[1]	Ambient

Experimental Protocols

Standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically employed to determine the physicochemical properties of chemical substances.

Determination of Water Solubility (OECD Guideline 105)

The water solubility of **Metominostrobin** can be determined using the Column Elution Method or the Flask Method, as outlined in OECD Guideline 105.[3][7]

- Principle: A saturated solution of the test substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after separation of the undissolved material.
- Column Elution Method (for solubilities $< 10^{-2}$ g/L):
 - A column is packed with an inert support material coated with an excess of the test substance.
 - Water is passed through the column at a slow, constant rate.
 - The eluate is collected in fractions.
 - The concentration of the substance in each fraction is determined by a suitable analytical method (e.g., HPLC-UV) until a plateau of saturation is observed.

- Flask Method (for solubilities $> 10^{-2}$ g/L):
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated at a constant temperature until equilibrium is reached.
 - The solution is centrifuged or filtered to separate the undissolved substance.
 - The concentration in the clear aqueous phase is quantified.

A preliminary test is often conducted to estimate the approximate solubility and determine the appropriate method and sample amount.[\[3\]](#)

Determination of Partition Coefficient (logP)

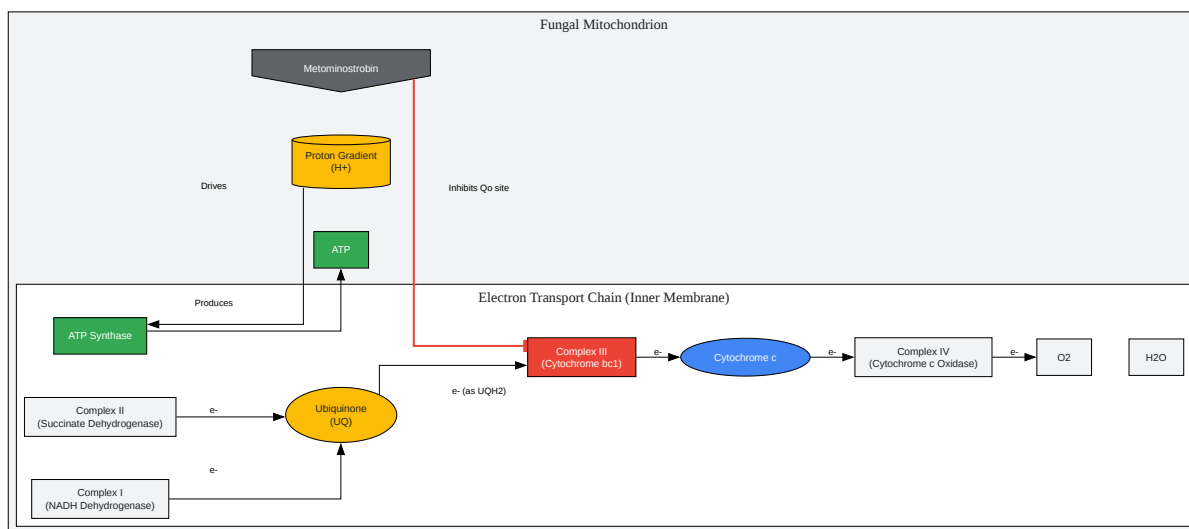
The n-octanol/water partition coefficient (logP) is a measure of a chemical's lipophilicity. It can be determined by the Shake Flask Method (OECD Guideline 107) or the HPLC Method (OECD Guideline 117).[\[1\]](#)[\[8\]](#)

- Shake Flask Method (OECD Guideline 107):
 - A solution of the test substance is prepared in either n-octanol or water.
 - The solution is placed in a vessel with a known volume of the other immiscible solvent (n-octanol or water).
 - The vessel is shaken until equilibrium is achieved.
 - The phases are separated by centrifugation.
 - The concentration of the substance in each phase is determined.
 - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase. LogP is the base-10 logarithm of P.[\[9\]](#) This method is suitable for logP values between -2 and 4.
- HPLC Method (OECD Guideline 117):
 - A reversed-phase high-performance liquid chromatography (HPLC) system is used.

- A series of reference compounds with known logP values are injected to create a calibration curve of retention time versus logP.
- The test substance is then injected under the same isocratic conditions.
- The retention time of the test substance is measured.
- The logP of the test substance is determined by interpolation from the calibration curve.[8]
[10] This method is suitable for logP values in the range of 0 to 6.

Mode of Action

Metominostrobin, like other strobilurin fungicides, acts by inhibiting mitochondrial respiration in fungi.[3] It specifically targets the Quinone outside (Qo) site of the cytochrome bc₁ complex (Complex III) in the mitochondrial electron transport chain.[8] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, which disrupts the production of ATP, the energy currency of the cell, ultimately leading to fungal cell death.



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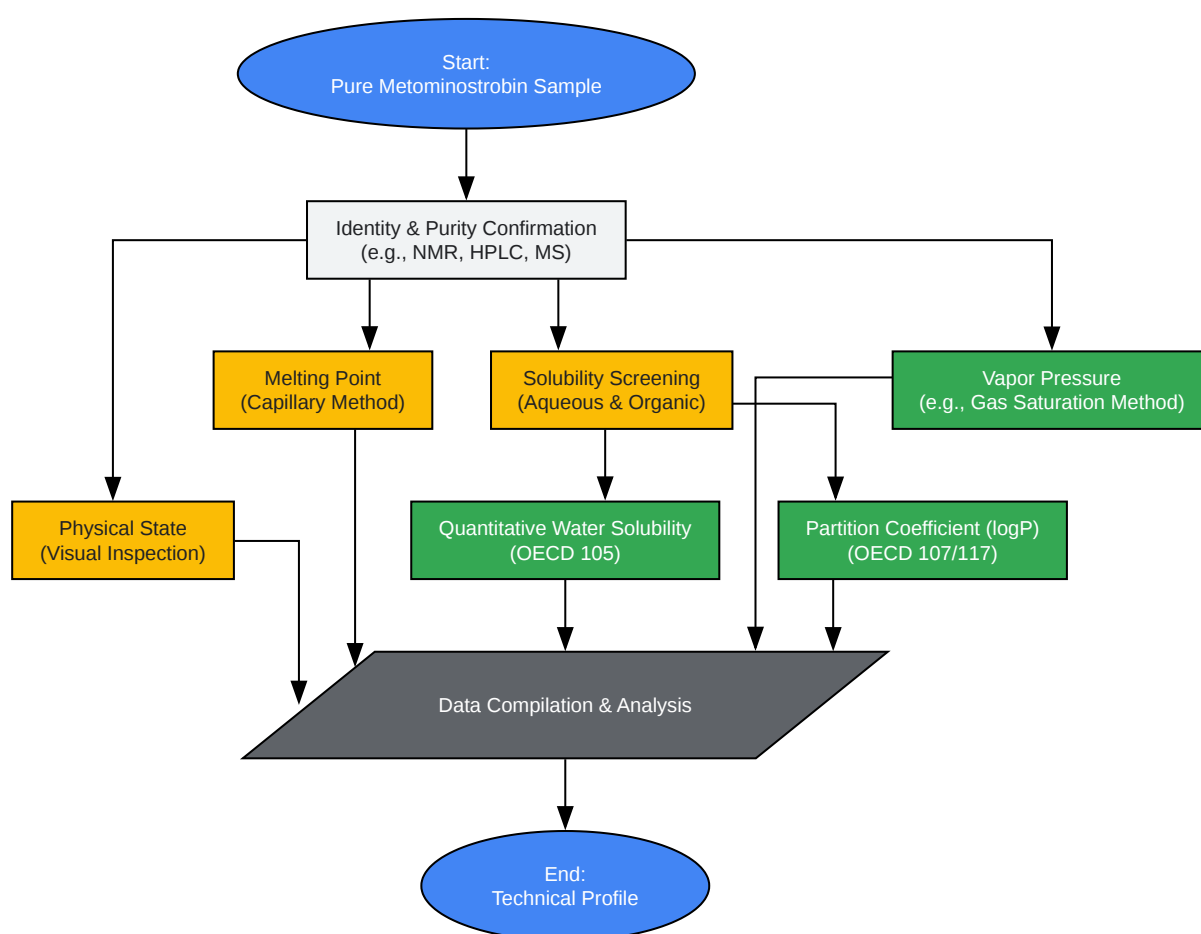
Caption: **Metominostrobin's** inhibition of the mitochondrial electron transport chain.

The diagram above illustrates the normal flow of electrons through the electron transport chain, leading to the generation of a proton gradient that drives ATP synthesis. **Metominostrobin**

disrupts this process by binding to Complex III, effectively halting ATP production.

Experimental Workflow for Physicochemical Analysis

A logical workflow is essential for the comprehensive physicochemical characterization of a compound like **Metominostrobin**.



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Caption: A typical workflow for determining the key physicochemical properties of **Metominostrobin**.

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